

Application Notes and Protocols for Kif18A-IN-4 in Kinesin Biology Research

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Compound of Interest

Compound Name: Kif18A-IN-4

Cat. No.: B12402646

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Kinesin family member 18A (KIF18A) is a plus-end directed motor protein essential for the precise regulation of microtubule dynamics during mitosis.[1][2][3] It plays a critical role in chromosome congression and alignment at the metaphase plate by dampening microtubule plus-end dynamics.[2][4][5] Dysregulation and overexpression of KIF18A are frequently observed in various cancers, particularly those characterized by chromosomal instability (CIN), making it a compelling therapeutic target.[6][7][8][9] Inhibition of KIF18A in CIN-positive cancer cells leads to mitotic arrest, spindle abnormalities, and ultimately, cell death, while having minimal effects on normal, chromosomally stable cells.[4][6][7][10][11]

Kif18A-IN-4 is a small molecule inhibitor designed as a tool compound for studying the biological functions of KIF18A. It provides a means for acute, reversible inhibition, complementing genetic methods like siRNA knockdown.

Mechanism of Action

Kif18A-IN-4 functions as a moderately potent, ATP and microtubule (MT) noncompetitive inhibitor of KIF18A.[12] This means it does not compete with ATP or microtubules for binding to the KIF18A motor domain. Its allosteric mode of action allows for specific targeting of KIF18A's function.[10][13] The inhibitor has been shown to be selective against a panel of other mitotic kinesins and does not directly interfere with tubulin assembly.[12] By inhibiting KIF18A's

ATPase activity, **Kif18A-IN-4** disrupts the motor's ability to regulate microtubule dynamics, leading to characteristic mitotic defects.

Data Presentation

Biochemical Activity of KIF18A Inhibitors

The following table summarizes the in vitro inhibitory potency of **Kif18A-IN-4** and other notable KIF18A inhibitors against KIF18A and other kinesin motors. This data highlights the potency and selectivity of these compounds.

Compound	Target	IC50 (nM)	Selectivity Notes	Reference
Kif18A-IN-4	KIF18A	6,160	Selective against a large panel of mitotic kinesins and kinases.	[12]
ATX020	KIF18A	14.5	Selective over CENPE (>10,000 nM) and EG5 (5,870 nM).	[1]
Compound 3	KIF18A	8.2	A potent inhibitor used in research.	[4] [7]
Sovilnesib	KIF18A	41.3	A potent inhibitor used in research.	[4] [7]

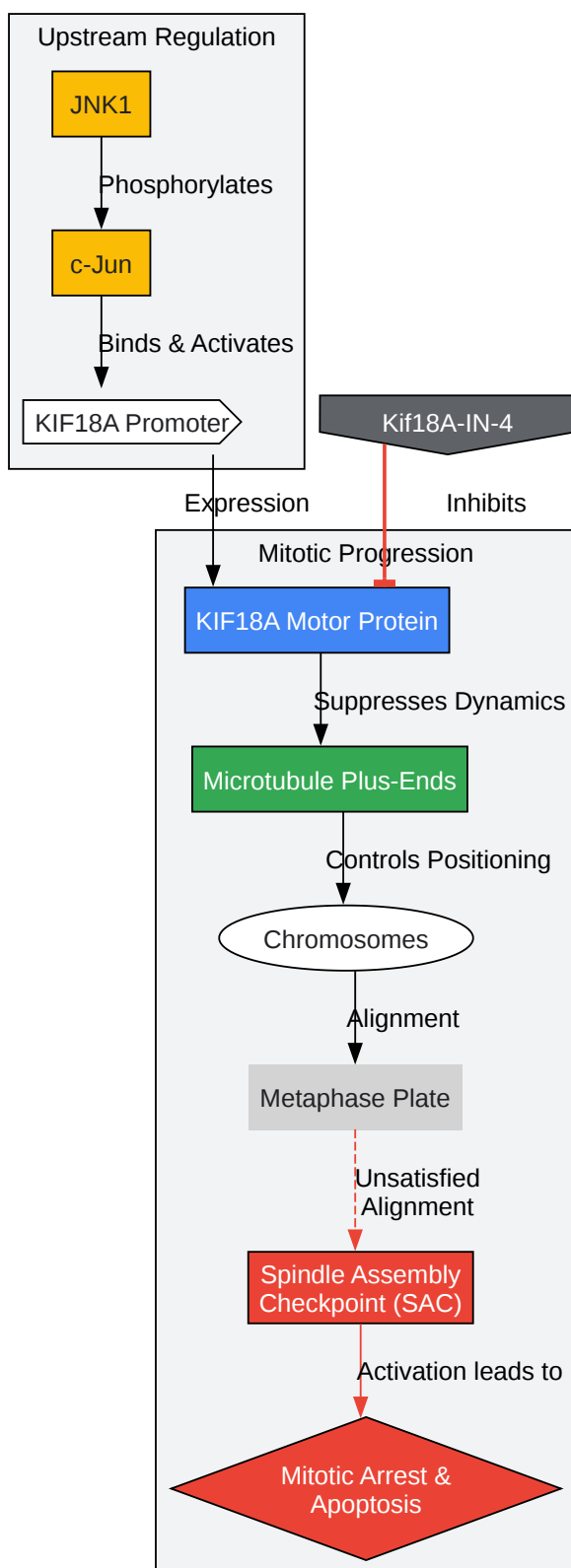
Cellular Activity of KIF18A Inhibitors

This table presents the cellular effects of KIF18A inhibitors on various cancer cell lines, demonstrating their anti-proliferative and mitotic arrest activities.

Compound	Cell Line	Assay Type	EC50 / IC50 (nM)	Observed Phenotype	Reference
Kif18A-IN-4	OVCAR-3	Mitotic Index	6,350	Increased mitotic index.	[12]
Kif18A-IN-4	MDA-MB-157	Mitotic Phenotype	15,000 (conc. used)	Multipolar spindle arrays.	[12]
ATX020	OVCAR-3	Anti-proliferation	53.3	Induction of apoptosis, mitotic arrest, DNA damage.	[1]
ATX020	OVCAR-8	Anti-proliferation	534	Induction of apoptosis, mitotic arrest, DNA damage.	[1]

Signaling Pathways and Experimental Workflows

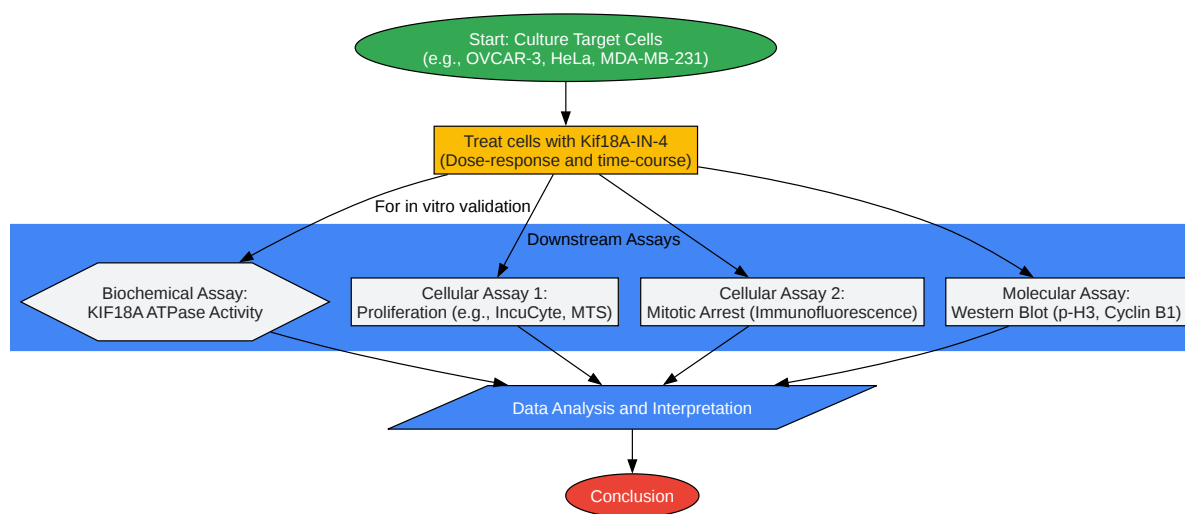
KIF18A in Mitotic Regulation



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Caption: KIF18A's role in mitosis and its inhibition by **Kif18A-IN-4**.

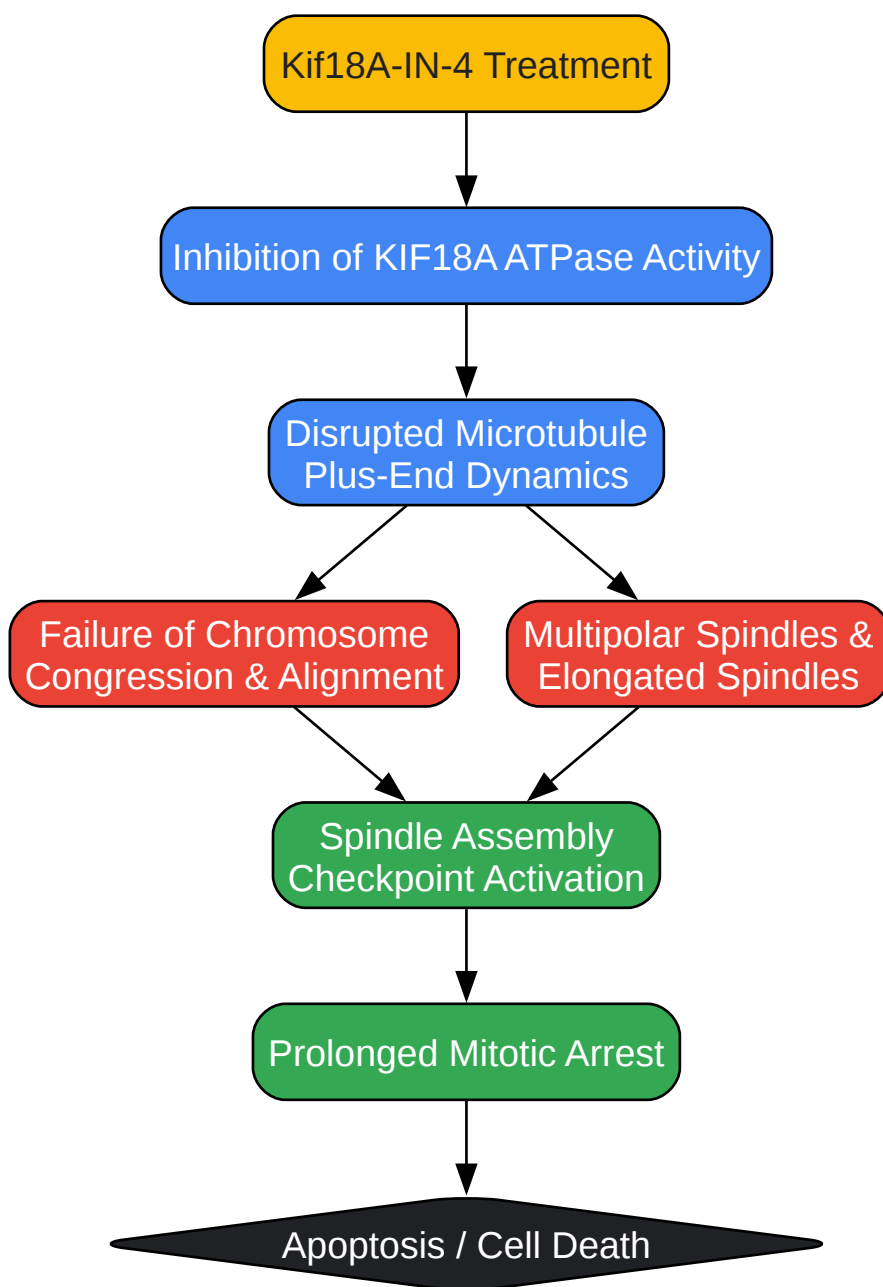
General Experimental Workflow



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Caption: Workflow for characterizing **Kif18A-IN-4** effects.

Logic of KIF18A Inhibition Phenotypes



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